

Addressing analytical challenges in low-level quantification of N-nitroso-vortioxetine.

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Compound of Interest

Compound Name: *N-nitroso-vortioxetine*

CAS No.: 2925447-38-5

Cat. No.: B15813911

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Technical Support Center: Low-Level Quantification of N-Nitroso-Vortioxetine

This technical support center provides guidance for researchers, scientists, and drug development professionals on addressing the analytical challenges associated with the low-level quantification of **N-nitroso-vortioxetine**.

Frequently Asked Questions (FAQs)

Q1: What is **N-nitroso-vortioxetine** and why is its quantification important?

A1: **N-nitroso-vortioxetine** is a nitrosamine drug substance-related impurity (NDSRI) of Vortioxetine, an antidepressant medication.^{[1][2]} Nitrosamine impurities are classified as probable human carcinogens, and their presence in pharmaceutical products is a significant safety concern.^{[3][4]} Regulatory agencies like the FDA and EMA have set strict acceptable intake (AI) limits for these impurities to ensure patient safety, making their accurate low-level quantification crucial.^{[5][6][7]}

Q2: What are the regulatory limits for **N-nitroso-vortioxetine**?

A2: The U.S. FDA has established an acceptable intake (AI) limit for **N-nitroso-vortioxetine** of 400 ng/day.[\[2\]](#) It is important to refer to the latest guidance from relevant regulatory authorities as these limits can be updated.[\[8\]](#)

Q3: What are the primary sources of **N-nitroso-vortioxetine** contamination?

A3: **N-nitroso-vortioxetine** can form if the secondary amine group in the vortioxetine molecule reacts with nitrosating agents.[\[3\]](#)[\[9\]](#) This can occur during the synthesis of the active pharmaceutical ingredient (API), in the final drug product formulation, or during storage.[\[7\]](#)[\[10\]](#) The risk of formation is influenced by factors such as the presence of residual nitrites, reaction conditions (e.g., pH, temperature), and the presence of other reactive species.[\[3\]](#)

Q4: What is the most suitable analytical technique for quantifying **N-nitroso-vortioxetine** at low levels?

A4: Liquid chromatography with tandem mass spectrometry (LC-MS/MS) is the most widely used and recommended technique for the trace-level quantification of nitrosamine impurities, including **N-nitroso-vortioxetine**.[\[1\]](#)[\[4\]](#)[\[11\]](#) This method offers the high sensitivity and selectivity required to meet stringent regulatory limits.[\[12\]](#)[\[13\]](#) High-resolution mass spectrometry (HRMS) can also be employed for its ability to confidently identify and differentiate impurities from isobaric interferences.[\[10\]](#)

Q5: How can the in-situ formation of **N-nitroso-vortioxetine** be prevented during sample analysis?

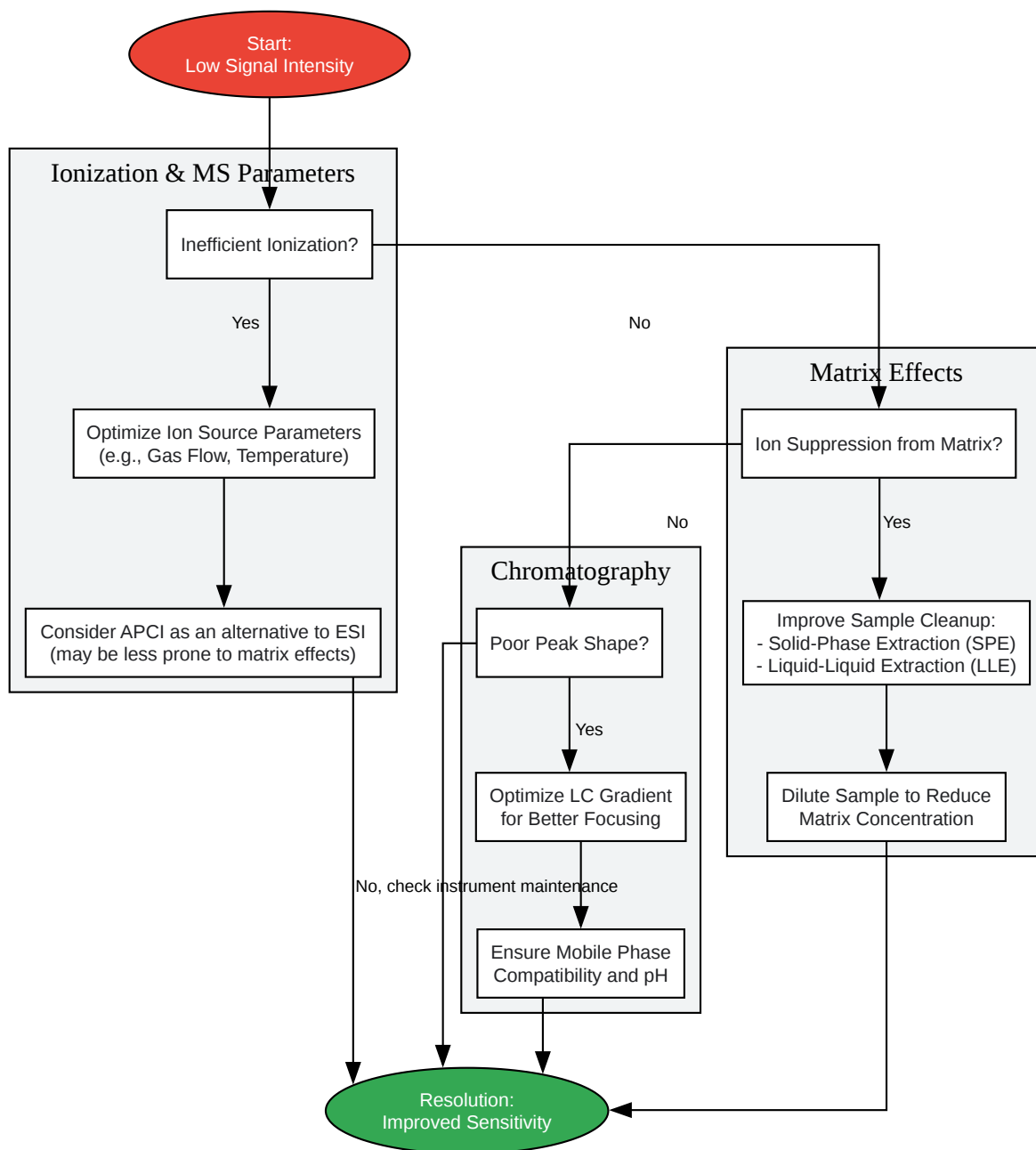
A5: To prevent the artificial formation of nitrosamines during sample preparation, it is crucial to control the chemical environment. Avoid acidic conditions and high temperatures, which can catalyze the reaction. Using radical scavengers or adjusting the sample pH to be neutral or slightly basic can help mitigate this risk.[\[4\]](#)[\[10\]](#)

Troubleshooting Guide

This guide addresses common issues encountered during the low-level analysis of **N-nitroso-vortioxetine**.

Q1: I am observing low signal intensity and poor sensitivity for **N-nitroso-vortioxetine**. What are the possible causes and solutions?

A1: Low sensitivity is a common challenge in trace-level analysis. The following workflow can help identify and resolve the issue:



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Caption: Troubleshooting workflow for low signal intensity.

Q2: My quantitative results are inconsistent and not reproducible. What could be the cause?

A2: Irreproducible results are often linked to variable matrix effects or inconsistencies in sample preparation.^[14]

- **Variable Matrix Effects:** The composition of the sample matrix can vary between preparations, leading to inconsistent ion suppression or enhancement.^[14] The most effective way to compensate for this is by using a stable isotope-labeled internal standard (SIL-IS) for **N-nitroso-vortioxetine**. A SIL-IS co-elutes with the analyte and experiences the same matrix effects, allowing for accurate correction.^{[14][15]}
- **Inconsistent Sample Preparation:** Ensure that each step of the sample preparation protocol (e.g., weighing, dissolution, extraction) is performed consistently. Automated sample preparation systems can help minimize variability.^[16]

Q3: I am having difficulty chromatographically separating **N-nitroso-vortioxetine** from the parent drug, vortioxetine. What can I do?

A3: Co-elution with the high-concentration parent drug can cause significant ion suppression.

- **Optimize Chromatographic Gradient:** A shallower gradient around the elution time of the two compounds can improve resolution.
- **Change Stationary Phase:** If using a standard C18 column, consider alternative stationary phases like phenyl-hexyl or biphenyl, which offer different selectivities.^{[1][17]}
- **Use a Diverter Valve:** If the API peak is causing significant contamination of the mass spectrometer, a diverter valve can be programmed to send the high-concentration vortioxetine peak to waste, preventing it from entering the ion source.^[10]

Q4: How can I quantitatively assess the impact of matrix effects on my analysis?

A4: A post-extraction spike experiment can be performed to quantify matrix effects.^[14] This involves comparing the analyte's signal response in a neat solution to its response in a spiked blank matrix extract. The matrix effect can be calculated as follows:

Matrix Effect (%) = (Peak Area in Spiked Matrix Extract / Peak Area in Neat Solution) x 100

A value less than 100% indicates ion suppression, while a value greater than 100% indicates ion enhancement.[\[15\]](#)

Experimental Protocol: UFLC-MS for N-Nitroso-Vortioxetine

This protocol is adapted from a published method for the analysis of **N-nitroso-vortioxetine** in vortioxetine hydrobromide API using a single quadrupole mass spectrometer.[\[1\]](#)

1. Instrumentation

- LC System: Ultra-Fast Liquid Chromatography (UFLC) system or equivalent.[\[1\]](#)
- Mass Spectrometer: Single quadrupole mass spectrometer or tandem mass spectrometer (recommended for higher selectivity).[\[1\]](#)
- Software: Data acquisition and processing software (e.g., LC Solution).[\[1\]](#)

2. Reagents and Materials

- Solvents: Methanol, Water (LC-MS grade).[\[1\]](#)
- Reagents: Ammonium Formate, Formic Acid (LC-MS grade).[\[1\]](#)
- Reference Standard: **N-nitroso-vortioxetine**.[\[2\]](#)
- Column: ACQUITY CSH™ Phenyl-Hexyl (100 mm x 2.1 mm, 1.7 µm) or equivalent.[\[1\]](#)
- Filters: 0.22 µm PVDF syringe filters.[\[1\]](#)

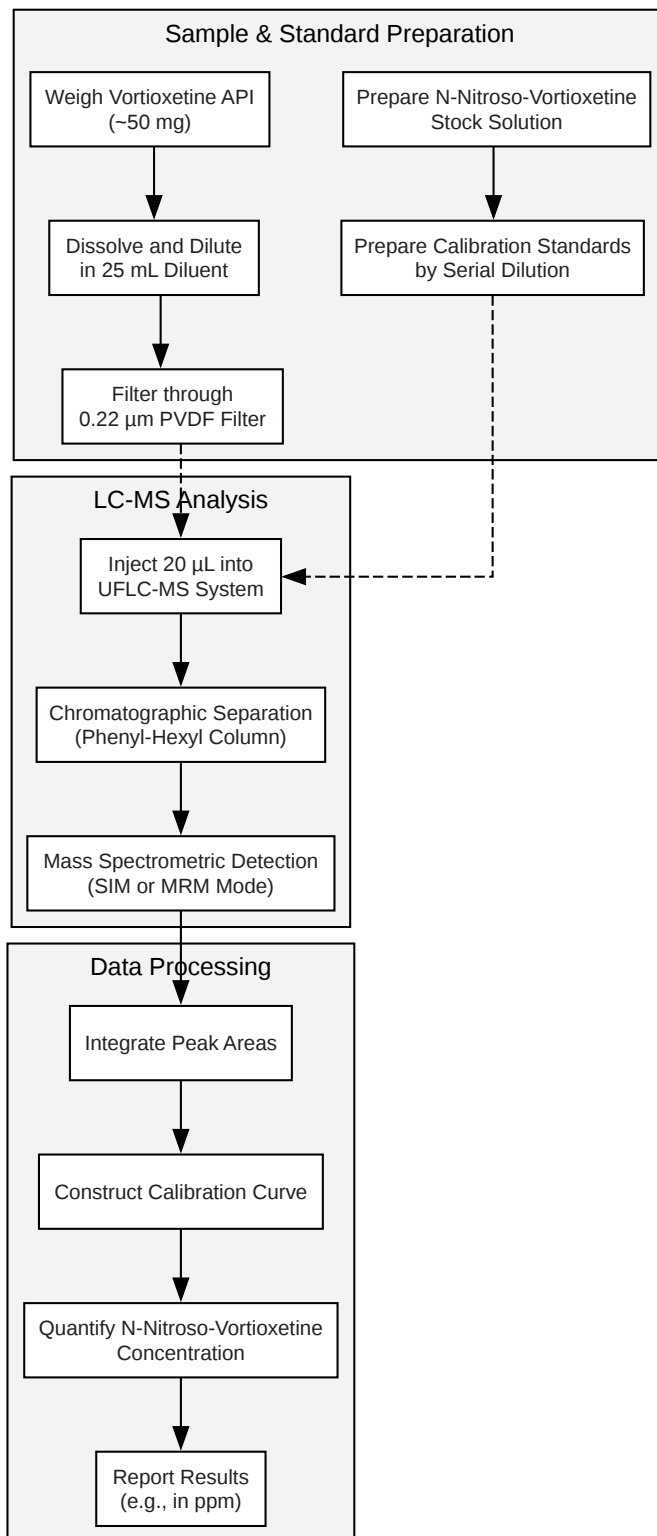
3. Chromatographic and MS Conditions

Parameter	Condition
LC Column	ACQUITY CSH™ Phenyl-Hexyl (100 mm x 2.1 mm, 1.7 µm)[1]
Mobile Phase A	10 mmol/L Ammonium Formate with 0.1% Formic Acid in Water[1]
Mobile Phase B	Methanol and Water (9:1 v/v)[1]
Flow Rate	0.4 mL/min[1]
Injection Volume	20 µL[1]
Column Temperature	40°C[1]
Autosampler Temp.	25°C[1]
Gradient Program	Time (min)
0.01 - 2.0	
2.0 - 4.0	
4.0 - 6.0	
6.0 - 11.0	
11.0 - 14.0	
14.0 - 16.0	
16.0 - 17.0	
17.0 - 20.0	
Ionization Mode	Positive Ion Electrospray (ESI+)
MS Detection Mode	Selected Ion Monitoring (SIM)[1] or Multiple Reaction Monitoring (MRM)
Monitored Ion (SIM)	m/z 328 (for N-nitroso-vortioxetine)[1]

4. Sample and Standard Preparation

- Diluent: Milli-Q water.[\[1\]](#)
- Test Solution (Vortioxetine API):
 - Accurately weigh approximately 50.0 mg of the vortioxetine HBr test sample into a 25 mL volumetric flask.[\[1\]](#)
 - Dissolve and dilute to volume with the diluent to achieve a final concentration of about 2.0 mg/mL.[\[1\]](#)
 - Filter the solution through a 0.22 μ m PVDF syringe filter into an HPLC vial.[\[1\]](#)
- Standard Solution (**N-nitroso-vortioxetine**):
 - Prepare a stock solution of **N-nitroso-vortioxetine**.
 - Perform serial dilutions to prepare working standard solutions at appropriate concentrations for calibration. For a 20 ppm limit relative to the API, a standard concentration of 0.04 μ g/mL would be required.[\[1\]](#)

Experimental Workflow for N-Nitroso-Vortioxetine Analysis

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Caption: A typical experimental workflow for trace-level nitrosamine analysis.

Quantitative Data Summary

The following tables summarize typical method performance data and regulatory limits.

Table 1: Method Validation and Performance Data (Based on the UFLC-MS method described in Chavan, P. et al., 2025)[1]

Validation Parameter	Result
Limit of Detection (LOD)	0.660 ppm
Limit of Quantification (LOQ)	1.995 ppm
Linearity (Correlation Coeff.)	0.99964
Precision (%RSD)	1.07%
Accuracy (% Recovery)	Within acceptable range for LOQ to 150% of a 20 ppm level

Table 2: Regulatory Acceptable Intake (AI) Limits

Impurity	Regulatory Agency	Acceptable Intake (AI) Limit
N-Nitroso-Vortioxetine	U.S. FDA[2]	400 ng/day
N-nitrosodimethylamine (NDMA)	U.S. FDA[3]	96 ng/day
N-nitrosodiethylamine (NDEA)	U.S. FDA[3]	26.5 ng/day
Multiple Nitrosamines	U.S. FDA[3]	Total intake should not exceed 26.5 ng/day
Unless each impurity is proven safe at a higher limit.[3]		

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